

C-Flex® Tubing in Vaccine Production: A Comparative Guide

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Compound of Interest		
Compound Name:	C-Flex	
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In the landscape of vaccine manufacturing, the selection of fluid handling components is a critical determinant of product purity, process efficiency, and overall safety. **C-Flex**®, a thermoplastic elastomer (TPE) tubing, has become a widely adopted material in single-use systems for biopharmaceutical applications, including vaccine production.[1][2] This guide provides a comprehensive comparison of **C-Flex** tubing with other materials commonly used in vaccine manufacturing, supported by experimental data and detailed protocols.

Performance Characteristics: C-Flex® vs. Alternatives

C-Flex® tubing is specifically designed to meet the stringent demands of the pharmaceutical and biopharmaceutical industries.[1] It is recognized for its sealable and weldable properties, which are crucial for maintaining aseptic conditions in fluid transfer pathways.[1][2] The material is available in various formulations, with **C-Flex**® 072 being optimized for peristaltic pump applications due to its extended pump life, and **C-Flex**® 374 serving as a versatile, cost-effective option for general fluid transfer.[3]

Physical and Mechanical Properties

A comparison of the physical properties of **C-Flex**® 374 with another TPE tubing, Tuflux®, reveals similarities in hardness and operating temperature ranges. However, Tuflux® TPE exhibits higher tensile strength and elongation at break under tested conditions.[4]



Property	C-Flex® 374 (Saint- Gobain)	Tuflux® TPE (Sartorius)	Test Method
Hardness Shore A	59	60 ± 5	ASTM D2240 / ISO 868
Operating Temperature	-45°C to +135°C	-55°C to +135°C	-
Tensile Strength at Break	> 4.0 MPa	> 6 MPa	ISO 527-3
Elongation at Break	> 650 %	> 750 %	ISO 527

Table 1: Comparison of physical properties between **C-Flex**® 374 and Tuflux® TPE. Data sourced from a comparability guide by Sartorius.[4]

Peristaltic Pump Performance

The durability of tubing in peristaltic pumps is a critical factor in vaccine production to prevent process interruptions and potential contamination. **C-Flex**® 072 is specifically engineered for high-performance pumping efficiency.[1] In a comparative test, **C-Flex**® ULTRA was reported to operate for 1,400 hours continuously at 600 rpm with 15 pounds of back pressure.[5] Another study comparing Repligen TPE tubing to **C-Flex**® 374 in a Masterflex® I/P pump at 600 rpm showed that the Repligen tubing withstood 96 hours of testing without failure, whereas the **C-Flex**® 374 tubing failed before the 96-hour mark.[6]

Tubing	Pump	Speed (rpm)	Back Pressure (psi)	Result
C-Flex® ULTRA	Not Specified	600	15	Still pumping after 1,400 hours
C-Flex® 374	Masterflex® I/P	600	Not Specified	Failed before 96 hours
Repligen TPE	Masterflex® I/P	600	Not Specified	Withstood 96 hours without failure



Table 2: Peristaltic pump performance comparison. Data sourced from BioSpace and a Repligen validation report.[5][6]

Biocompatibility and Extractables/Leachables

C-Flex® tubing is manufactured from pharmaceutical-grade thermoplastic materials and complies with USP Class VI and ISO standards.[1][4] It is certified to be free of animal-derived components (ADCF), phthalates, and bisphenol A.[3] The low profile of extractables and leachables is a key consideration in vaccine manufacturing to ensure the final product's safety and purity.[7][8]

An extractables study comparing **C-Flex**® 374 and Tuflux® TPE tubing after gamma irradiation (≥ 50 kGy) and extraction with ethanol for 70 days at 40°C identified several compound classes. The study provides a detailed breakdown of the types and quantities of extractable compounds.[4]

Compound Class	C-Flex® 374 (Range in μg/cm²)	Tuflux® TPE (Range in μg/cm²)
Degradants of Polyolefin	0.1 - 1.0	0.1 - 1.0
Degradants of Polyamide	Not Detected	< 0.1
Fatty Acid Amides	1.0 - 10	1.0 - 10
Phenolic Antioxidants	0.1 - 1.0	0.1 - 1.0
Phosphorous Antioxidants	< 0.1	< 0.1

Table 3: Selected extractables comparison between **C-Flex**® 374 and Tuflux® TPE. Data sourced from a comparability guide by Sartorius.[4]

Experimental Protocols Burst Pressure Test

Objective: To determine the pressure resistance of the tubing.[4]

Methodology:



- A sample of the tubing is securely connected to a regulated pressurized source.
- The other end of the tubing is clamped off.[6]
- The pressure is gradually increased at a defined rate (e.g., 0.2 psi per second) until the tubing either bursts or slips off the fitting.[6]
- The maximum pressure reached is recorded as the burst pressure.[6]

Extractables Analysis

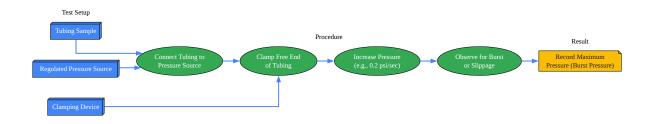
Objective: To identify and quantify compounds that can be extracted from the tubing under harsh conditions.[4]

Methodology:

- The tubing is sterilized using a worst-case method, such as gamma irradiation at a high dose
 (≥ 50 kGy).[4]
- A defined surface area of the tubing is exposed to a specific volume of an extraction solvent (e.g., ethanol) at a set ratio (e.g., 6 cm² to 1 mL).[4]
- The extraction is carried out for a prolonged period at an elevated temperature (e.g., 70 days at 40°C).[4]
- The resulting extract is then analyzed using a suite of orthogonal analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), to identify and quantify the extracted compounds.[4]

Visualizing Experimental Workflows





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Caption: Workflow for the Burst Pressure Test.



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Caption: Workflow for Extractables Analysis.

Conclusion

C-Flex® tubing offers a reliable and well-characterized solution for fluid handling in vaccine production. Its established performance in terms of biocompatibility, weldability, and pump life makes it a suitable candidate for critical process steps.[1][3] However, as demonstrated,



alternative TPEs may offer superior performance in specific mechanical tests, such as tensile strength and, in some cases, peristaltic pump durability.[4][6] The choice of tubing should therefore be based on a thorough risk assessment of the specific application, considering factors such as the nature of the process fluid, the mechanical stresses involved, and the regulatory requirements for extractables and leachables. The data and protocols presented in this guide provide a foundation for making an informed decision.

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